

Technical Guide: Preparation of 5-(4-Bromophenoxymethyl)furan-2-carbaldehyde

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Compound of Interest

Compound Name: 5-(4-Bromophenoxymethyl)furan-2-carbaldehyde

CAS No.: 438530-89-3

Cat. No.: B455587

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Executive Summary & Retrosynthetic Strategy

Target Molecule: **5-(4-Bromophenoxymethyl)furan-2-carbaldehyde** Core Challenge: The furan ring is acid-sensitive and the aldehyde group is susceptible to oxidation or Cannizzaro disproportionation under strong basic conditions. Strategic Solution: Use of a mild, non-nucleophilic base (

) in a polar aprotic solvent to favor

substitution while preserving the aldehyde functionality.

Retrosynthetic Analysis

The most efficient disconnection is at the ether linkage (

bond). This divides the molecule into two commercially accessible or easily synthesized fragments:

- Fragment A (Electrophile): 5-(Chloromethyl)furan-2-carbaldehyde (CMF).

- Fragment B (Nucleophile): 4-Bromophenol.
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